Comprehensive Technical Guide: N,N-Diethyl 4-bromo-2-chlorobenzamide

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Compound of Interest	
Compound Name:	*N,N-Diethyl 4-bromo-2-chlorobenzamide*
CAS No.:	*682778-17-2*
Cat. No.:	*B1602331*

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CAS Registry Number: 682778-17-2 Molecular Formula: $C_{11}H_{13}BrClNO$ Molecular Weight: 290.58 g/mol [1]

Executive Summary

N,N-Diethyl 4-bromo-2-chlorobenzamide is a halogenated benzamide derivative utilized primarily as a specialized intermediate in the synthesis of agrochemicals and pharmaceutical scaffolds. Structurally, it functions as a lipophilic building block, offering two distinct handles for functionalization: the amide group (directing group/solubility modulator) and the aryl bromide (site for palladium-catalyzed cross-coupling).

This guide provides a rigorous analysis of its physical characteristics, synthetic pathways, and analytical signatures for researchers in medicinal and organic chemistry.

Physicochemical Profile

The physical behavior of this compound is governed by the interplay between the lipophilic diethylamide moiety and the electron-withdrawing halogen substituents.

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Key Physical Properties

Note: Where experimental values are proprietary or not publicly indexed, predictive models based on Structure-Activity Relationships (SAR) of analogous benzamides are provided.

Property	Value / Description	Context & Implications
Physical State	Viscous Liquid or Low-Melting Solid	The N,N-diethyl substitution disrupts intermolecular hydrogen bonding common in primary amides (which are typically high-melting solids), lowering the melting point significantly.
Melting Point	Predicted: 35–45 °C	Likely exists as a semi-solid or oil at standard ambient temperature and pressure (SATP).
Boiling Point	Predicted: ~360 °C (at 760 mmHg)	High boiling point necessitates vacuum distillation for purification (e.g., Kugelrohr).
Density	~1.35 – 1.45 g/cm³	Significantly denser than water due to the heavy Bromine (79.9 amu) and Chlorine (35.5 amu) atoms.
LogP (Octanol/Water)	~3.36 (Predicted)	Highly lipophilic. Indicates poor water solubility and high permeability in lipid bilayers.
Solubility	Soluble: DCM, DMSO, EtOAc, MeOHInsoluble: Water	Purification requires organic solvent extraction or normal-phase chromatography.

Structural Geometry & Electronic Properties

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The molecule features a tri-substituted benzene ring. The steric bulk of the ortho-chlorine atom forces the amide carbonyl group out of planarity with the aromatic ring. This "twisted" conformation reduces conjugation and impacts reactivity, making the amide bond more resistant to hydrolysis than non-hindered analogs.

Synthetic Methodologies

Two primary protocols are recommended for the synthesis of **N,N-Diethyl 4-bromo-2-chlorobenzamide**, depending on scale and reagent availability.

Protocol A: Acid Chloride Activation (Scale-Up Preferred)

This method utilizes thionyl chloride to activate the carboxylic acid, followed by nucleophilic attack by diethylamine. It is robust and cost-effective.

- Precursor: 4-Bromo-2-chlorobenzoic acid (CAS 59748-90-2)[2]
- Reagents: Thionyl Chloride (

  ), Diethylamine (

  ), Triethylamine (

  ), DCM.

Step-by-Step Workflow:

- Activation: Dissolve 4-bromo-2-chlorobenzoic acid (1.0 eq) in anhydrous DCM. Add catalytic DMF (2 drops) and slow addition of

  (1.5 eq). Reflux for 2 hours until gas evolution (

  ,

) ceases.
- Concentration: Evaporate solvent and excess

  under reduced pressure to isolate the crude acid chloride.

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- Amidation: Re-dissolve residue in DCM. Cool to 0°C. Add

  (2.0 eq) followed by dropwise addition of diethylamine (1.2 eq).

- Workup: Stir at RT for 4 hours. Wash with 1M HCl (to remove unreacted amine), then sat.

  , then brine. Dry over

  .

Protocol B: Direct Coupling (Discovery Scale)

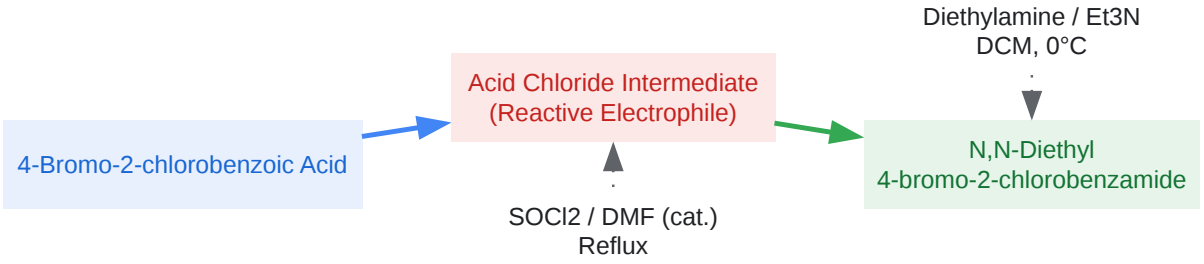
Ideal for small-scale synthesis where avoiding noxious acid chlorides is preferred.

- Reagents: HATU or EDC·HCl, DIPEA, DMF.
- Procedure: Combine acid (1.0 eq), HATU (1.2 eq), and DIPEA (3.0 eq) in DMF. Stir 10 min. Add diethylamine (1.2 eq). Stir 12h. Dilute with EtOAc, wash with

  solution (to remove DMF).

Synthesis Visualization

The following diagram illustrates the logical flow of the Acid Chloride route.



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Figure 1: Synthetic pathway via acid chloride activation.

Analytical Characterization

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Validating the identity of CAS 682778-17-2 requires specific attention to the halogen isotope patterns and the rotameric nature of the amide in NMR.

Nuclear Magnetic Resonance (NMR)

Due to the partial double bond character of the C-N amide bond, rotation is restricted. This often causes the two ethyl groups to appear as distinct, broad signals (non-equivalent) at room temperature.

Predicted ^{1}H NMR (400 MHz, $CDCl_3$):

- Aromatic Region (3H):
  - ~7.60 ppm (d, J=2.0 Hz, 1H): H-3 (proton between Cl and Br).
  - ~7.45 ppm (dd, J=8.0, 2.0 Hz, 1H): H-5 (proton ortho to Br).
  - ~7.20 ppm (d, J=8.0 Hz, 1H): H-6 (proton ortho to Carbonyl).
- Aliphatic Region (10H):
  - ~3.50 ppm (q, broad, 2H):

    (Ethyl A).
  - ~3.20 ppm (q, broad, 2H):

    (Ethyl B).
  - ~1.25 ppm (t, 3H):

    .
  - ~1.10 ppm (t, 3H):

    .

Mass Spectrometry (MS)

The presence of one Bromine and one Chlorine atom creates a distinct "M+" isotope pattern.

- Base Peak: $[M+H]^+$

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- Isotope Distribution:
  - M (^{12}C, ^{79}Br, ^{35}Cl): 100% relative abundance.
  - M+2: ~130% (Contribution from ^{81}Br and ^{37}Cl).
  - M+4: ~30% (Contribution from ^{81}Br + ^{37}Cl).
  - Diagnostic: Look for a "Step-down" pattern (Low-High-Low) characteristic of Br+Cl systems.

Stability & Handling (Safety)

Reactivity Profile

- Thermal Stability: Stable up to ~250°C. Avoid prolonged heating without solvent.
- Incompatibilities: Strong oxidizing agents, strong bases (hydrolysis of amide).
- Light Sensitivity: Aryl bromides can undergo photolytic dehalogenation; store in amber vials.

Safety Protocols (GHS Classifications)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[3]
- H302: Harmful if swallowed.
- PPE: Nitrile gloves, safety goggles, and fume hood usage are mandatory during synthesis due to the volatility of reagents (diethylamine, $SOCl_2$).

References

- PubChem. (2025). Compound Summary: **N,N-Diethyl 4-bromo-2-chlorobenzamide** (CAS 682778-17-2).[1] National Library of Medicine.[4] [Link]
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